

Platinum(IV) Bromide: A Technical Safety Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Platinum(IV) bromide*

Cat. No.: *B3418968*

[Get Quote](#)

This technical support center provides essential safety information, troubleshooting guides, and frequently asked questions for researchers, scientists, and drug development professionals working with **Platinum(IV) bromide** (PtBr₄). Adherence to these guidelines is crucial to ensure a safe laboratory environment.

Frequently Asked Questions (FAQs) & Troubleshooting

Q1: What are the primary hazards associated with **Platinum(IV) bromide**?

A1: **Platinum(IV) bromide** is classified as a corrosive solid.^{[1][2]} The primary hazards include:

- Severe Skin Burns and Eye Damage: Direct contact can cause serious chemical burns.^{[1][3]}
- Respiratory Irritation: Inhalation of dust may irritate the respiratory system.^[4]
- Sensitization: Some platinum compounds may cause skin sensitization.^[5]

Q2: What personal protective equipment (PPE) is mandatory when handling **Platinum(IV) bromide**?

A2: A comprehensive PPE strategy is essential. This includes:

- Eye and Face Protection: Chemical safety goggles or a face shield are required.^[1]

- Hand Protection: Chemical-resistant gloves (e.g., nitrile) must be worn. Always inspect gloves for integrity before use.[\[1\]](#)
- Body Protection: A lab coat or other protective clothing is necessary to prevent skin contact. [\[1\]](#)
- Respiratory Protection: If dust cannot be controlled, a NIOSH-approved respirator is recommended.[\[6\]](#)

Q3: I've spilled a small amount of **Platinum(IV) bromide** powder on the lab bench. What should I do?

A3: For small spills:

- Restrict Access: Cordon off the area to prevent further contamination.
- Wear Appropriate PPE: Ensure you are wearing your full PPE.
- Clean-up: Gently sweep the solid material into a designated, labeled waste container. Avoid creating dust.[\[2\]](#)[\[7\]](#)
- Decontaminate: Wipe the area with a damp cloth.
- Dispose: Dispose of the waste and cleaning materials as hazardous waste according to your institution's protocols.[\[1\]](#)

Q4: What are the proper storage conditions for **Platinum(IV) bromide**?

A4: **Platinum(IV) bromide** should be stored in a tightly closed container in a dry, cool, and well-ventilated area.[\[1\]](#)[\[2\]](#) It should be kept away from incompatible materials such as strong oxidizing agents.[\[7\]](#)

Q5: What should I do in case of accidental skin or eye contact?

A5: Immediate action is critical:

- Skin Contact: Immediately flush the affected area with plenty of water for at least 15 minutes and remove all contaminated clothing. Seek immediate medical attention.[\[1\]](#)

- Eye Contact: Immediately rinse the eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
[1]

Q6: How should I dispose of waste containing **Platinum(IV) bromide**?

A6: All waste containing **Platinum(IV) bromide** must be treated as hazardous waste and disposed of in accordance with local, state, and federal regulations.[1] Do not dispose of it down the drain.

Quantitative Data Summary

The following tables summarize key quantitative data for **Platinum(IV) bromide**.

Table 1: Physical and Chemical Properties

Property	Value	Reference
Chemical Formula	PtBr ₄	[8][9]
Molecular Weight	514.7 g/mol	[2][9]
Appearance	Brownish-black or dark red solid/crystals	[8][10]
Melting Point	Decomposes at 180°C	[8][11]
Solubility in Water	0.41 g/100mL @ 20°C	[8]

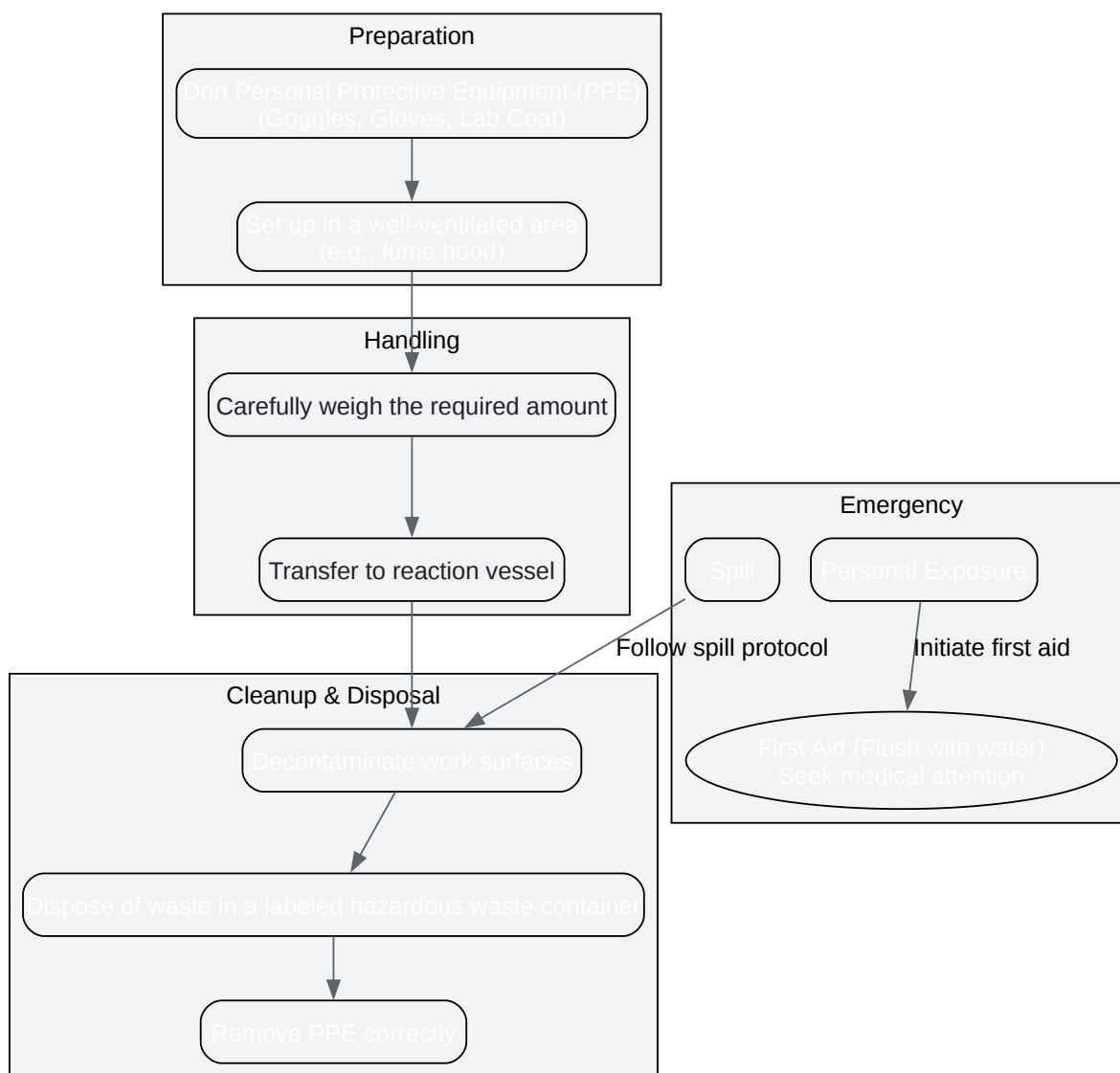
Table 2: Exposure Limits for Platinum Compounds

Organization	Limit Type	Value	Reference
ACGIH	TWA	0.002 mg/m ³	[1][7]
NIOSH	REL (TWA)	0.002 mg/m ³	[1][6]
OSHA	PEL (Vacated)	0.002 mg/m ³	[1][7]

TWA: Time-Weighted Average; REL: Recommended Exposure Limit; PEL: Permissible Exposure Limit.

Experimental Workflow: Handling Platinum(IV) Bromide

The following diagram outlines the standard workflow for safely handling **Platinum(IV) bromide** in a laboratory setting.



[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling of **Platinum(IV) Bromide**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [assets.thermofisher.com](https://assets.thermofisher.com/assets.thermofisher.com) [[assets.thermofisher.com](https://assets.thermofisher.com/assets.thermofisher.com)]
- 2. Page loading... [wap.guidechem.com]
- 3. Platinum(IV) bromide, 99.99% (metals basis), Pt 37.1% min, Thermo Scientific Chemicals | Fisher Scientific [fishersci.ca]
- 4. Platinum bromide - Safety Data Sheet [chemicalbook.com]
- 5. datasheets.scbt.com [datasheets.scbt.com]
- 6. [assets.thermofisher.com](https://assets.thermofisher.com/assets.thermofisher.com) [[assets.thermofisher.com](https://assets.thermofisher.com/assets.thermofisher.com)]
- 7. fishersci.com [fishersci.com]
- 8. Platinum(IV) bromide - Wikipedia [en.wikipedia.org]
- 9. Platinum bromide (PtBr₄) | Br₄Pt | CID 111865 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. CAS 68938-92-1: Platinum bromide (PtBr₄) | CymitQuimica [cymitquimica.com]
- 11. americanelements.com [americanelements.com]
- To cite this document: BenchChem. [Platinum(IV) Bromide: A Technical Safety Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3418968#platinum-iv-bromide-safety-precautions-and-msds>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com